

deuterium labeled ketoconazole stability

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: (-)-Ketoconazole-d3

Cat. No.: S12874349

Get Quote

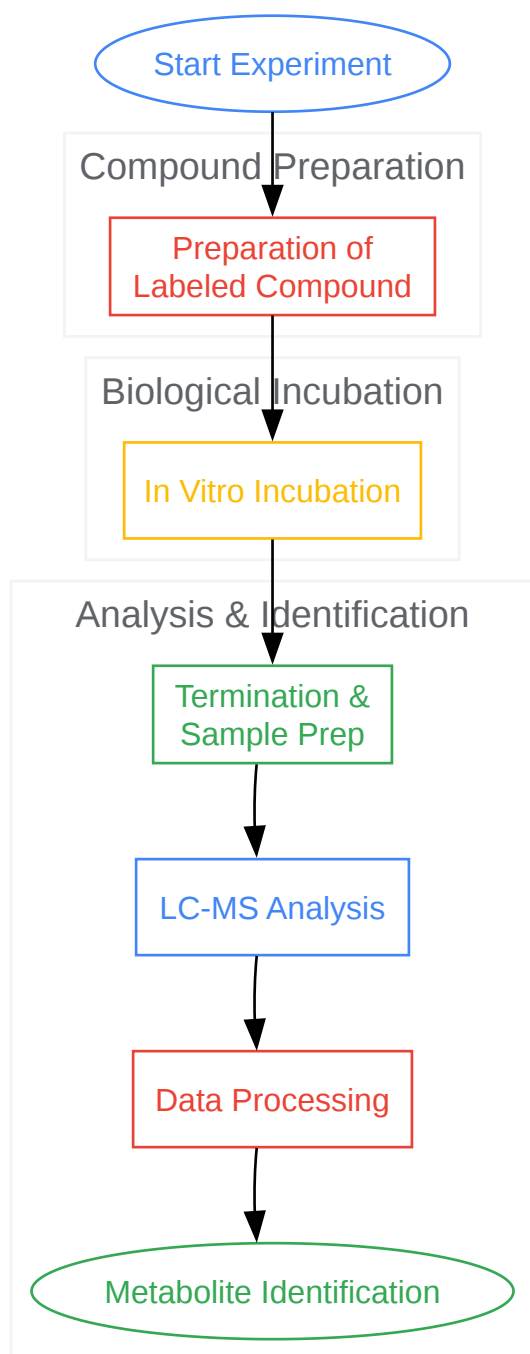
Applications in Metabolism Studies

Deuterium labeling is primarily used as a tracer to study the metabolic fate of ketoconazole without the need for radioactive isotopes.

- **Stable Isotope Labeling for Metabolic Pattern Elucidation:** A 2013 systematic comparison study used deuterium-labeled ketoconazole to investigate its *in vitro* metabolic pattern in rat liver preparations. A mixture of labeled and unlabeled drug was analyzed by LC-MS, with metabolites identified by recognizing the specific isotopic pattern. The study concluded that the stable-isotope approach could find all metabolites identified via the traditional radio-labeling method, making it a highly suited alternative for early *in vitro* metabolism investigations, especially when quantitative results are not required [1] [2].
- **Revisiting Metabolism with Accurate Mass:** Another study used deuterium labeling in conjunction with accurate mass LC/MSⁿ to revisit the microsomal metabolism of ketoconazole. This approach aided in proposing structures for sixteen metabolites from rat and human microsomes, confirming that most metabolites arise from the CYP3A4 enzyme [3] [4].

Experimental Protocols

The following workflow generalizes the key methodological steps for using deuterium-labeled ketoconazole in *in vitro* metabolism studies, based on the procedures cited above.



[Click to download full resolution via product page](#)

Experimental workflow for metabolism studies using deuterium-labeled ketoconazole.

- **Preparation of Labeled Compound:** Ketoconazole-d4 is a commercially available deuterated standard where four hydrogen atoms are replaced with deuterium [5]. For metabolism studies, a defined mixture of the deuterium-labeled and unlabeled (non-deuterated) ketoconazole is prepared [1].

- ***In Vitro* Incubation:** The compound mixture is incubated with metabolically active systems. The cited studies used rat liver microsomes or hepatocytes under various concentrations and incubation times to simulate metabolism [1].
- **Sample Analysis via LC-MS:** After incubation, samples are processed and analyzed using **Liquid Chromatography-Mass Spectrometry (LC-MS)**. The high-resolution mass spectrometry allows for the recognition of the specific isotopic pattern resulting from the deuterium label, which helps in pinpointing metabolites [1] [3].
- **Data Processing and Metabolite Identification:** Data is processed by looking for the characteristic mass shift between the unlabeled and deuterium-labeled drug and its metabolites. This isotopic pattern filtering helps to selectively extract drug metabolite signals from the complex biological matrix, facilitating structure elucidation [1] [2].

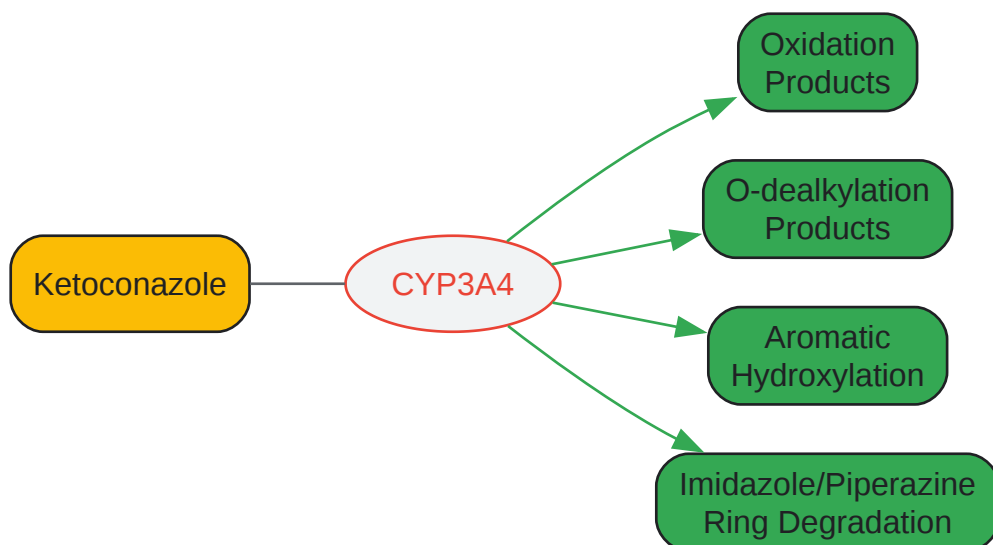
Quantitative Data Summary

While the search results provide information on the compound and its applications, they do not contain extensive quantitative stability data (e.g., degradation half-lives under various pH and temperature conditions). The table below summarizes the available key information.

Property	Description/Value	Context & Notes
Chemical Formula	C ₂₆ H ₂₄ D ₄ Cl ₂ N ₄ O ₄ [5]	Deuterated version (Ketoconazole-d4).
Molecular Weight	535.46 g/mol [5]	Increased from 531.43 g/mol (unlabeled) due to deuterium.
Purity	≥98.0% [5]	As supplied by commercial vendor.
Role of Deuterium	Tracer for metabolism studies [1]	Allows tracking via isotopic pattern in LC-MS; not typically used to alter pharmacokinetics.
Metabolic Stability	Extensive hepatic metabolism [6]	Label does not prevent metabolism; used to track metabolic pathway.

Metabolic Pathways of Ketoconazole

Ketoconazole undergoes extensive metabolism, and deuterium labeling helps map its complex pathways. The following diagram summarizes the primary metabolic transformations.



[Click to download full resolution via product page](#)

Primary metabolic pathways of ketoconazole, largely mediated by CYP3A4.

- **Major Metabolic Routes:** Ketoconazole is extensively metabolized in the liver, predominantly by **oxidation and O-dealkylation**. Other significant pathways include **aromatic hydroxylation** and the **degradation of the imidazole and piperazine rings** [6].
- **Key Enzyme Involved:** **CYP3A4** is the major cytochrome P450 enzyme responsible for the metabolism of ketoconazole. Reaction phenotyping studies confirm that most of its metabolites arise from CYP3A4 activity [3] [6].

Key Insights for Researchers

- **A Powerful Tracer Tool:** Deuterium-labeled ketoconazole is validated as an effective tool for qualitative *in vitro* metabolite profiling and identification, serving as a non-radioactive alternative [1].
- **Focus on Qualitative Analysis:** The primary strength of this technique lies in its ability to track and identify metabolites. It is explicitly noted that the stable-isotope approach **does not provide a quantitative result** in the way radiolabeling can for mass balance studies [1].
- **Inhibitor and Substrate:** Ketoconazole's role is dual. While you are studying its metabolism (it is a substrate), it is also a **potent inhibitor of CYP3A4**. This self-inhibitory property might influence its own metabolic kinetics in experimental settings [3] [7].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Experiments for a systematic comparison between stable -isotope... [pubmed.ncbi.nlm.nih.gov]
2. (PDF) Experiments for a systematic comparison between... [academia.edu]
3. Revisiting the metabolism of ketoconazole using accurate ... [pubmed.ncbi.nlm.nih.gov]
4. Revisiting the metabolism of ketoconazole using... | DrugBank Online [go.drugbank.com]
5. Ketoconazole-d4 (Ketoconazol-d4) | Stable Isotope [medchemexpress.com]
6. Tablets: Package Insert / Prescribing Info Ketoconazole [drugs.com]
7. sciencedirect.com/topics/neuroscience/ ketoconazole [sciencedirect.com]

To cite this document: Smolecule. [deuterium labeled ketoconazole stability]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b12874349#deuterium-labeled-ketoconazole-stability>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com